

A Comparative Genomic Guide to Oleamide Biosynthetic Enzymes

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (Z)-N,N-Diethyl-9-octadecenamide

CAS No.: 13653-23-1

Cat. No.: B077400

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction to Oleamide: A Multifaceted Signaling Molecule

Oleamide (cis-9,10-octadecenamide) is an endogenous fatty acid amide that has garnered significant interest for its diverse physiological roles. Initially identified as a sleep-inducing factor that accumulates in the cerebrospinal fluid during sleep deprivation[1], its known functions have expanded to include roles in thermoregulation, analgesia, and mood modulation[1]. Its structural similarity to the endocannabinoid anandamide has led to investigations into its interaction with the cannabinoid system, although it is now understood to interact with multiple neurotransmitter systems[1]. Given its therapeutic potential for sleep and mood disorders, a thorough understanding of its biosynthesis is paramount for the development of novel therapeutics.

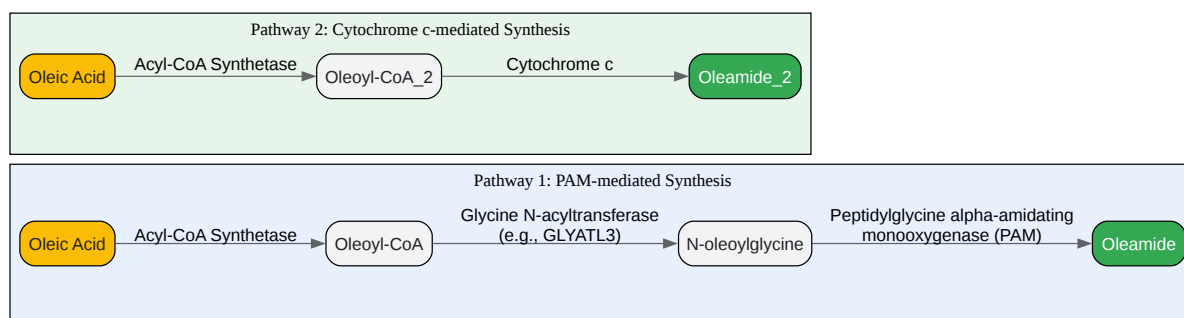
The biosynthesis of oleamide is not yet fully elucidated, with two primary enzymatic pathways currently proposed and supported by experimental evidence[1][2]. This guide will provide a comparative genomic and functional analysis of the key enzymes in these pathways:

- Peptidylglycine alpha-amidating monooxygenase (PAM), which is proposed to catalyze the conversion of N-oleoylglycine to oleamide^{[1][3]}.
- Cytochrome c, a canonical protein of the electron transport chain, which has been shown to catalyze the direct amidation of oleoyl-CoA to form oleamide^{[2][4]}.

This guide will dissect the genomic organization, sequence features, structural elements, and enzymatic kinetics of these enzymes from various species, providing a comprehensive resource for researchers in the field.

The Two Putative Pathways of Oleamide Biosynthesis

The production of oleamide in biological systems is thought to occur through two distinct enzymatic routes. Understanding these pathways is crucial for identifying and characterizing the enzymes involved.



[Click to download full resolution via product page](#)

Figure 1: The two proposed biosynthetic pathways for oleamide.

Comparative Genomic Analysis of Peptidylglycine Alpha-Amidating Monooxygenase (PAM)

Peptidylglycine alpha-amidating monooxygenase (PAM) is a bifunctional enzyme known for its essential role in the C-terminal amidation of many neuroendocrine peptides[5]. Its ability to also amidate N-oleoylglycine to produce oleamide suggests a broader substrate specificity and a potential key role in lipid signaling[3]. In vertebrates, PAM is typically encoded by a single gene, while in some invertebrates like *Drosophila melanogaster*, the two enzymatic functions are encoded by separate genes[6].

Genomic Organization and Orthologs

The PAM gene exhibits a complex exon-intron structure that varies across species. The NCBI Orthologs database provides a valuable resource for identifying PAM orthologs across a wide range of vertebrates and invertebrates[7].

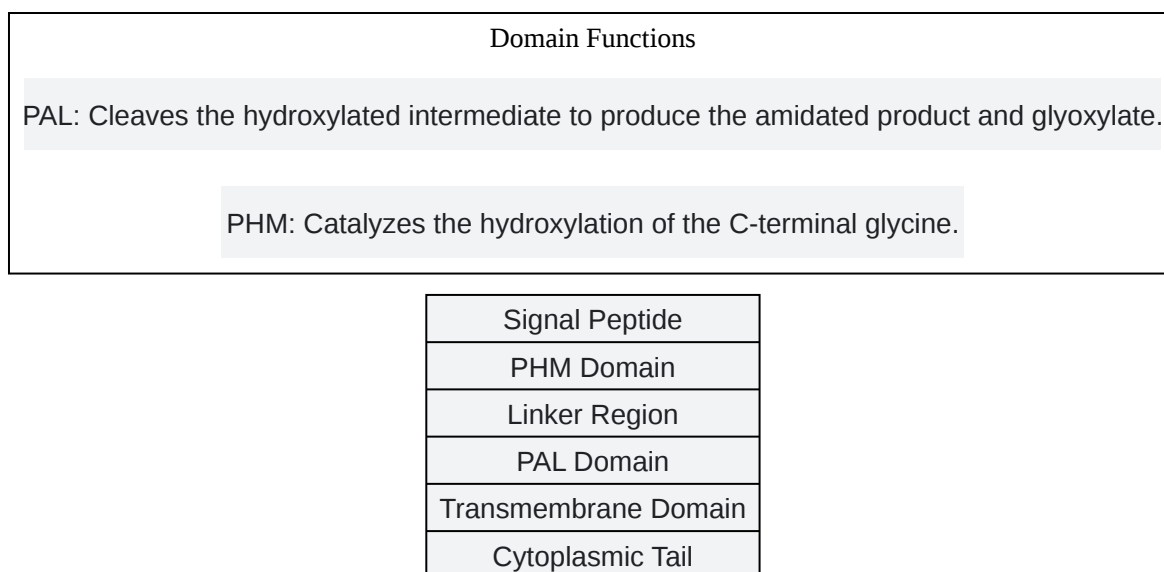
Species	Gene Symbol	Chromosome	Exon Count (approx.)
Homo sapiens	PAM	5	27
Mus musculus	Pam	1	27
Danio rerio	pam	25	-
Drosophila melanogaster	Phm & Pal	3R & 2L	-

Table 1: Genomic features of PAM genes in selected species.

The conservation of the bifunctional PAM gene in vertebrates suggests a strong evolutionary pressure to maintain the coordinated expression of its two enzymatic domains. The separation of these domains into two distinct genes in *Drosophila* presents an interesting case for studying the differential regulation of these activities.

Sequence and Domain Analysis

PAM consists of two primary catalytic domains: the peptidylglycine α -hydroxylating monooxygenase (PHM) domain and the peptidyl- α -hydroxyglycine α -amidating lyase (PAL) domain[5]. A comparison of PAM protein sequences from different species reveals highly conserved regions within these catalytic domains, particularly around the copper-binding sites of the PHM domain and the active site of the PAL domain.



[Click to download full resolution via product page](#)

Figure 2: Domain architecture of a typical vertebrate PAM protein.

The linker region between the PHM and PAL domains can be subject to alternative splicing and proteolytic cleavage, leading to the generation of monofunctional and soluble forms of the enzyme[8]. This adds another layer of regulatory complexity to its function.

Comparative Genomic Analysis of Cytochrome c

Cytochrome c is a small, highly conserved heme protein that is a central component of the mitochondrial electron transport chain[9]. Its discovery as a catalyst for oleamide synthesis

from oleoyl-CoA was unexpected and suggests a novel, non-canonical function for this well-studied protein[4].

Genomic Organization and Orthologs

The gene encoding somatic cytochrome c (CYCS) is highly conserved across eukaryotes. The NCBI Orthologs database reveals a widespread presence of this gene with a high degree of sequence similarity[10].

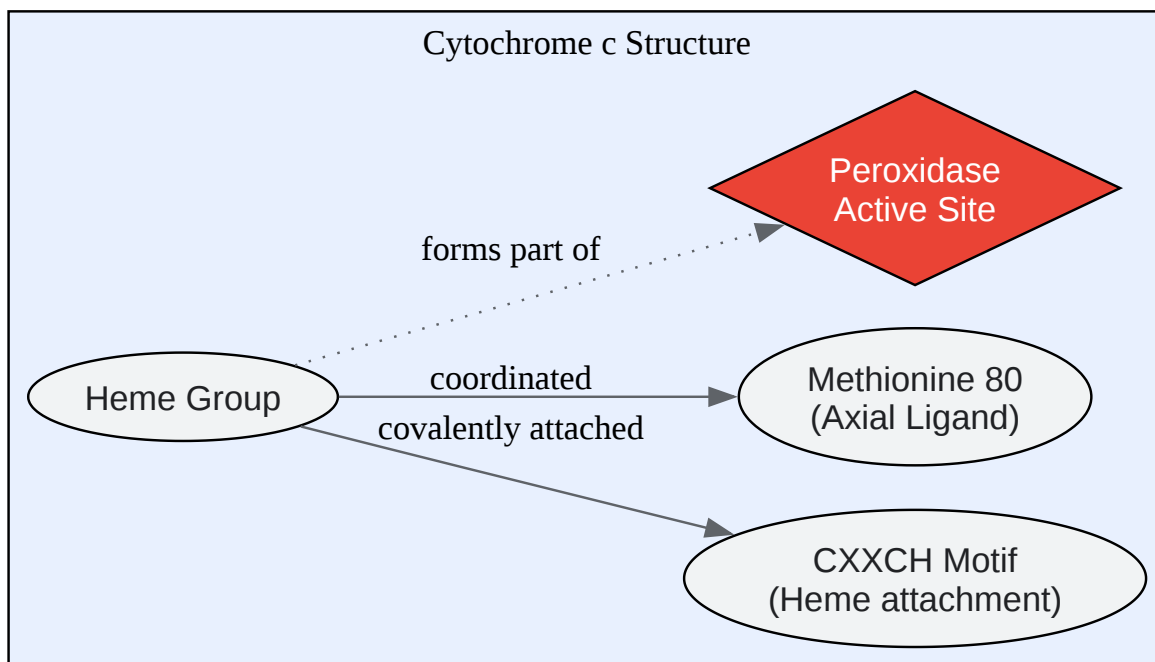
Species	Gene Symbol	Chromosome	Exon Count
Homo sapiens	CYCS	7	3
Mus musculus	Cycs	6	3
Danio rerio	cyrsa	19	3
Drosophila melanogaster	Cyt-c-p	2L	2
Saccharomyces cerevisiae	CYC1	X	2

Table 2: Genomic features of cytochrome c genes in selected species.

The simple gene structure and high sequence conservation of cytochrome c across vast evolutionary distances underscore its fundamental role in cellular respiration. Whether its oleamide synthase activity is a similarly conserved function remains an active area of investigation.

Sequence and Structural Features

The amino acid sequence of cytochrome c is remarkably conserved. The heme-binding motif CXXCH is a defining feature of c-type cytochromes[9]. The peroxidase-like activity of cytochrome c, which is likely the basis for its oleamide synthase function, is associated with conformational changes that can be induced by its interaction with lipids like cardiolipin or by specific mutations[11][12]. These changes can lead to the displacement of the axial methionine ligand to the heme iron, opening up the active site for catalysis[13].



[Click to download full resolution via product page](#)

Figure 3: Key structural features of cytochrome c relevant to its peroxidase activity.

Experimental Validation: A Framework for Comparative Functional Genomics

To experimentally validate and compare the oleamide biosynthetic activity of PAM and cytochrome c orthologs, a systematic approach involving heterologous expression, purification, and enzymatic assays is required.

Heterologous Expression and Purification of Recombinant Enzymes

Protocol 1: Expression and Purification of Soluble PAM (PHM-PAL domains)

This protocol is adapted for the expression of a soluble, bifunctional form of PAM in *E. coli*.

- **Construct Design:** Subclone the cDNA encoding the PHM and PAL domains of the target PAM ortholog into a bacterial expression vector with an N-terminal His-tag (e.g., pET vector).

- **Expression:** Transform the expression construct into a suitable E. coli strain (e.g., BL21(DE3)). Grow the cells at 37°C to an OD600 of 0.6-0.8. Induce protein expression with IPTG (0.1-1.0 mM) and continue to grow the culture at a lower temperature (e.g., 18-25°C) for 16-24 hours to enhance protein solubility.
- **Cell Lysis:** Harvest the cells by centrifugation and resuspend the pellet in lysis buffer (e.g., 50 mM Tris-HCl pH 8.0, 300 mM NaCl, 10 mM imidazole, 1% Triton X-100, and protease inhibitors). Lyse the cells by sonication on ice.
- **Purification:** Centrifuge the lysate to pellet cell debris. Apply the supernatant to a Ni-NTA affinity column. Wash the column with wash buffer (lysis buffer with 20-40 mM imidazole). Elute the His-tagged PAM protein with elution buffer (lysis buffer with 250-500 mM imidazole).
- **Buffer Exchange and Storage:** Dialyze the eluted protein against a suitable storage buffer (e.g., 50 mM Tris-HCl pH 7.4, 150 mM NaCl, 10% glycerol). Aliquot and store at -80°C.

Protocol 2: Purification of Cytochrome c

This protocol describes a general method for purifying cytochrome c from various sources, which can be adapted for recombinant expression.

- **Source Material:** Obtain either commercially available cytochrome c from a specific species or express a recombinant version in E. coli.
- **Solubilization (if from tissue):** Homogenize the tissue in a suitable buffer and solubilize the mitochondrial fraction with a mild detergent.
- **Ion-Exchange Chromatography:** Apply the solubilized protein or cell lysate to a cation-exchange column (e.g., SP Sepharose) equilibrated with a low-salt buffer (e.g., 20 mM sodium phosphate, pH 6.8). Elute the bound cytochrome c with a linear salt gradient (e.g., 0-1 M NaCl).
- **Gel Filtration Chromatography:** Further purify the cytochrome c-containing fractions by size-exclusion chromatography (e.g., Superdex 75) to remove any remaining contaminants.

- **Purity Assessment and Storage:** Assess the purity of the final sample by SDS-PAGE and by measuring the A410/A280 ratio (should be >4.0 for pure cytochrome c). Store the purified protein in a suitable buffer at -80°C.

Enzymatic Activity Assays

Protocol 3: PAM Activity Assay with N-oleoylglycine

This assay measures the production of oleamide from N-oleoylglycine.

- **Reaction Mixture:** Prepare a reaction mixture containing:
 - 100 mM MES buffer, pH 6.0
 - 1 μ M CuSO₄
 - 2 mM Ascorbic acid
 - Catalase (to remove H₂O₂ produced)
 - Varying concentrations of N-oleoylglycine
 - Purified PAM enzyme
- **Incubation:** Incubate the reaction mixture at 37°C for a defined period (e.g., 30-60 minutes).
- **Reaction Termination and Extraction:** Stop the reaction by adding an equal volume of ice-cold acetonitrile. Extract the lipids with an organic solvent (e.g., ethyl acetate or chloroform:methanol).
- **Quantification:** Analyze the extracted lipids by LC-MS/MS or GC-MS to quantify the amount of oleamide produced. A stable isotope-labeled oleamide can be used as an internal standard for accurate quantification[14][15][16].

Protocol 4: Cytochrome c Oleamide Synthase Assay

This assay measures the formation of oleamide from oleoyl-CoA and an amine source.

- **Reaction Mixture:** Prepare a reaction mixture containing:

- 50 mM Tris-HCl buffer, pH 7.4
- 150 mM NH₄Cl (or other amine source)
- Varying concentrations of oleoyl-CoA
- 100 μM H₂O₂
- Purified cytochrome c
- Incubation: Incubate the reaction at 37°C for a defined period.
- Reaction Termination and Extraction: Stop the reaction and extract the lipids as described in Protocol 3.
- Quantification: Quantify the oleamide produced using LC-MS/MS or GC-MS[14][15][16].

Comparative Kinetic Analysis

By performing these assays with varying substrate concentrations, the Michaelis-Menten kinetic parameters, K_m and V_{max} , can be determined for each enzyme ortholog.

Enzyme	Species	Substrate	K_m (μM)	V_{max} (nmol/min/ mg)	Reference
Cytochrome c	Rat	Oleoyl-CoA	21	-	[4]
PAM	-	N- oleoylglycine	-	-	Data to be determined
...	...	...	...	...	...

Table 3: Comparative kinetic parameters of oleamide biosynthetic enzymes. (This table is intended to be populated with experimental data).

Structural Insights into Catalytic Mechanisms

The three-dimensional structures of PAM and cytochrome c provide valuable insights into their catalytic mechanisms and substrate specificities.

Peptidylglycine Alpha-Amidating Monooxygenase (PAM)

The crystal structures of the individual PHM and PAL domains, as well as models of the bifunctional enzyme, reveal the key residues involved in catalysis. Site-directed mutagenesis studies can be employed to probe the roles of specific amino acids in the active site and their contribution to the enzyme's ability to process N-oleoylglycine[17].

Cytochrome c

The structure of cytochrome c in its peroxidase-active conformation shows an open heme crevice where the Met80 ligand is displaced[13]. This allows substrates like H₂O₂ and oleoyl-CoA to access the heme iron. Molecular docking studies can be used to model the binding of oleoyl-CoA in the active site and to identify key residues involved in substrate recognition and catalysis. The interaction with lipids can induce this conformational change, suggesting a mechanism by which the enzyme's oleamide synthase activity might be regulated at the mitochondrial membrane[12][18].

Conclusion and Future Directions

The biosynthesis of oleamide appears to be a fascinating example of enzymatic moonlighting, where well-characterized enzymes have evolved novel functions. This guide has provided a framework for the comparative genomic and functional analysis of the two primary enzyme candidates, PAM and cytochrome c.

Future research should focus on:

- Expanding the phylogenetic analysis: Identifying and characterizing PAM and cytochrome c orthologs from a wider range of species, particularly from invertebrates, plants, and fungi where oleamide has been detected.
- Detailed kinetic and mechanistic studies: Generating comprehensive kinetic data for a variety of orthologs to understand the evolutionary adaptation of their oleamide biosynthetic activity.

- In vivo validation: Utilizing techniques such as CRISPR/Cas9-mediated gene knockout or knockdown to definitively establish the in vivo roles of PAM and cytochrome c in oleamide biosynthesis in different model organisms.
- Structural biology: Obtaining high-resolution crystal structures of PAM and cytochrome c orthologs in complex with their respective oleamide precursors or analogs to elucidate the structural basis of their catalytic activity.

By systematically addressing these questions, the scientific community can achieve a more complete understanding of oleamide biosynthesis, paving the way for the development of novel therapeutic strategies targeting this important signaling molecule.

References

- Mueller, G.P., & Driscoll, W.J. (2007). In vitro synthesis of oleoylglycine by cytochrome c points to a novel pathway for the production of lipid signaling molecules. *Journal of Biological Chemistry*, 282(31), 22364-22369. [\[Link\]](#)
- Hanus, L. O., Fales, H. M., Spande, T. F., & Basile, A. S. (1999). A gas chromatographic-mass spectral assay for the quantitative determination of oleamide in biological fluids. *Analytical Biochemistry*, 270(1), 159-166. [\[Link\]](#)
- Kolhekar, A. S., Roberts, M. S., Jiang, N., Johnson, R. C., Mains, R. E., Eipper, B. A., & Taghert, P. H. (1997). Neuropeptide amidation in *Drosophila*: separate genes encode the two enzymes catalyzing amidation. *The Journal of neuroscience*, 17(4), 1363–1376. [\[Link\]](#)
- Hanus, L. O., Fales, H. M., Spande, T. F., & Basile, A. S. (1999). A Gas Chromatographic-Mass Spectral Assay for the Quantitative Determination of Oleamide in Biological Fluids. *Analytical Biochemistry*, 270(1), 159-166. [\[Link\]](#)
- NCBI. (n.d.). PAM orthologs. National Center for Biotechnology Information. [\[Link\]](#)
- Hanus, L. O., Fales, H. M., Spande, T. F., & Basile, A. S. (1999). A gas chromatographic-mass spectral assay for the quantitative determination of oleamide in biological fluids. *Analytical Biochemistry*, 270(1), 159–166. [\[Link\]](#)

- Mueller, G. P., & Driscoll, W. J. (2009). Biosynthesis of oleamide. Vitamins and hormones, 81, 51–73. [\[Link\]](#)
- Ke, T., et al. (2021). Quantification of anandamide, oleoylethanolamide and palmitoylethanolamide in rodent brain tissue using high performance liquid chromatography–electrospray mass spectroscopy. Journal of Chromatography B, 1172, 122659. [\[Link\]](#)
- Li, Y., et al. (2025). Multistage characterization of label-derived oleamide: chromatographic purification with NMR structural elucidation and UPLC/Q-TOF-MS quantitation for pharmaceutical packaging compatibility assessment. Analytical Methods, 17(18), 3739-3745. [\[Link\]](#)
- Wikipedia. (n.d.). Cytochrome c peroxidase. [\[Link\]](#)
- McClelland, L. J., et al. (2016). Cytochrome c Can Form a Well-Defined Binding Pocket for Hydrocarbons. Biochemistry, 55(51), 7136–7146. [\[Link\]](#)
- Iannotti, F. A., et al. (2019). N-Acyl Amino Acids: Metabolism, Molecular Targets, and Role in Biological Processes. Molecules, 24(23), 4403. [\[Link\]](#)
- NCBI. (n.d.). CYCS orthologs. National Center for Biotechnology Information. [\[Link\]](#)
- Driscoll, W. J., Chaturvedi, S., & Mueller, G. P. (2007). Oleamide synthesizing activity from rat kidney: identification as cytochrome c. The Journal of biological chemistry, 282(31), 22355–22363. [\[Link\]](#)
- Mueller, G. P., & Driscoll, W. J. (2007). In Vivo Evidence that N-Oleoylglycine Acts Independently of Its Conversion to Oleamide. Journal of Biological Chemistry, 282(31), 22364-22369. [\[Link\]](#)
- D'Orazi, G., et al. (2014). Enhancing the peroxidase activity of cytochrome c by mutation of residue 41: implications for the peroxidase mechanism and cytochrome c release. Biochemical Journal, 458(2), 279-287. [\[Link\]](#)
- Jeffries, J. B., et al. (2016). Glycine N-acyltransferase-like 3 is responsible for long-chain N-acylglycine formation in N18TG2 cells. Journal of Biological Chemistry, 291(15), 8089-8101. [\[Link\]](#)

- Gasanov, S. E., et al. (2024). The Increase in the Peroxidase Activity of the Cytochrome C with Substitutions in the Universal Binding Site Is Associated with Changes in the Ability to Interact with External Ligands. *International Journal of Molecular Sciences*, 25(15), 8143. [\[Link\]](#)
- Bartsch, S., et al. (2016). Engineering of an enantioselective tyrosine aminomutase by mutation of a single active site residue in phenylalanine aminomutase. *Biochemistry*, 55(24), 3497-3503. [\[Link\]](#)
- Belogortseva, N., et al. (2010). Cytochrome c and its anionic lipid partners. *Biochimica et Biophysica Acta (BBA) - Biomembranes*, 1798(10), 1999-2009. [\[Link\]](#)
- D'Angelo, F., et al. (2012). Structure of a mitochondrial cytochrome c conformer competent for peroxidase activity. *Proceedings of the National Academy of Sciences*, 109(30), 12022-12027. [\[Link\]](#)
- Merkler, D. J., et al. (2004). Oleic acid derived metabolites in mouse neuroblastoma N18TG2 cells. *Biochemistry*, 43(40), 12667-12674. [\[Link\]](#)
- Goodin, D. B., et al. (1995). Active site coordination chemistry of the cytochrome c peroxidase Asp235Ala variant: spectroscopic and functional characterization. *Biochemistry*, 34(16), 5403-5414. [\[Link\]](#)
- Eipper, B. A., & Mains, R. E. (2007). PAM and Copper – a Gene/Nutrient Interaction Critical to Nervous System Function. *The Journal of nutrition*, 137(5), 1099–1101. [\[Link\]](#)
- Merkler, D. J. (2018). Peptidylglycine α -amidating monooxygenase as a therapeutic target or biomarker. *Expert opinion on therapeutic targets*, 22(1), 51–64. [\[Link\]](#)
- Milgram, S. L., et al. (1993). Structures of PAM proteins studied. *The Journal of cell biology*, 121(2), 287-300. [\[Link\]](#)
- Laursen, K. (2016). Site Directed Mutagenesis by PCR. *Addgene Blog*. [\[Link\]](#)
- Sinibaldi, F., et al. (2015). Structural Transformations of Cytochrome c upon Interaction with Cardiolipin. *Frontiers in Physiology*, 6, 305. [\[Link\]](#)

- Robinson, S. D., & Norton, R. S. (2014). Characterization of the peptidylglycine α -amidating monooxygenase (PAM) from the venom ducts of neogastropods, *Conus bullatus* and *Conus geographus*. *Toxicon*, 92, 11-20. [[Link](#)]
- Wikipedia. (n.d.). Cytochrome c. [[Link](#)]
- Mueller, G. P., & Driscoll, W. J. (2009). Biosynthesis of oleamide. *Vitamins and Hormones*, 81, 51-73. [[Link](#)]
- Merkler, D. J. (n.d.). Biosynthesis of Oleamide and Other Fatty Acid Amides. Grantome. [[Link](#)]
- RCSB PDB. (2008). 3CX5: Structure of complex III with bound cytochrome c in reduced state and definition of a minimal core interface for electron transfer. [[Link](#)]
- Ro, D. K., et al. (2006). Biosynthesis of isoprenoids, polyunsaturated fatty acids and flavonoids in *Saccharomyces cerevisiae*. *Biotechnology letters*, 28(19), 1503–1511. [[Link](#)]
- Al-Hamed, M. H., et al. (2025). Glycine N-Acyltransferase Deficiency due to a Homozygous Nonsense Variant in the GLYAT: A Novel Inborn Error of Metabolism. *Annals of Human Genetics*, e12419. [[Link](#)]
- Runguphan, W., & Keasling, J. D. (2014). Fatty Acid-Derived Biofuels and Chemicals Production in *Saccharomyces cerevisiae*. *Frontiers in Bioengineering and Biotechnology*, 2, 49. [[Link](#)]
- Ebrecht, A., et al. (2025). Structure of glycine N-acyltransferase clarifies its catalytic mechanism. *Research Square*. [[Link](#)]
- Chen, G., et al. (2014). Overproduction of fatty acids in engineered *Saccharomyces cerevisiae*. *Biotechnology and bioengineering*, 111(9), 1865–1875. [[Link](#)]
- Avanti Polar Lipids. (n.d.). N-Acylglycine (NAGly). [[Link](#)]
- Teaster, N. D., et al. (2007). Mutations in *Arabidopsis* Fatty Acid Amide Hydrolase Reveal That Catalytic Activity Influences Growth but Not Sensitivity to Absciscic Acid or Pathogens. *Plant Physiology*, 145(1), 169-180. [[Link](#)]

- Shivange, A. V., & Marienhagen, J. (2013). Site-Directed Mutagenesis as Applied to Biocatalysts. IntechOpen. [[Link](#)]
- Zhang, Y., et al. (2024). Regulation of Oil Biosynthesis and Genetic Improvement in Plants: Advances and Prospects. International Journal of Molecular Sciences, 25(17), 9324. [[Link](#)]
- University of Tübingen. (n.d.). Site-directed Mutagenesis. [[Link](#)]
- Queen Mary University of London. (n.d.). Site-Directed Mutagenesis to Mutate Multiple Residues in a Single Reaction. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Biosynthesis of oleamide - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Oleic acid derived metabolites in mouse neuroblastoma N18TG2 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Oleamide synthesizing activity from rat kidney: identification as cytochrome c - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Peptidylglycine α -amidating monooxygenase as a therapeutic target or biomarker - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. researchgate.net [researchgate.net]
- 9. Cytochrome c - Wikipedia [en.wikipedia.org]
- 10. semanticscholar.org [semanticscholar.org]
- 11. portlandpress.com [portlandpress.com]
- 12. pmc.ncbi.nlm.nih.gov [pmc.ncbi.nlm.nih.gov]

- [13. pnas.org \[pnas.org\]](#)
- [14. lumirlab.com \[lumirlab.com\]](#)
- [15. lumirlab.com \[lumirlab.com\]](#)
- [16. A gas chromatographic-mass spectral assay for the quantitative determination of oleamide in biological fluids - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [17. researchgate.net \[researchgate.net\]](#)
- [18. "Cytochrome c Can Form a Well-Defined Binding Pocket for Hydrocarbons" by Levi J. McClelland, Harmen B. Steele et al. \[scholarworks.umt.edu\]](#)
- To cite this document: BenchChem. [A Comparative Genomic Guide to Oleamide Biosynthetic Enzymes]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b077400/docs#a-comparative-genomic-guide-to-oleamide-biosynthetic-enzymes\]](https://www.benchchem.com/product/b077400/docs#a-comparative-genomic-guide-to-oleamide-biosynthetic-enzymes)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check